

photochemical behavior of azoxybenzene derivatives

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Compound of Interest

Compound Name: Azoxybenzene

Cat. No.: B3432426

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Core Photochemical Processes

The photochemical behavior of **azoxybenzene** derivatives is primarily characterized by two significant processes: reversible trans-cis isomerization and intramolecular rearrangement reactions. These transformations are initiated by the absorption of light, typically in the UV region, which excites the molecule to a higher energy state.

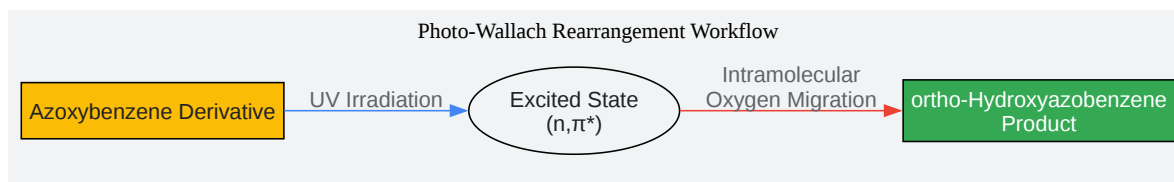
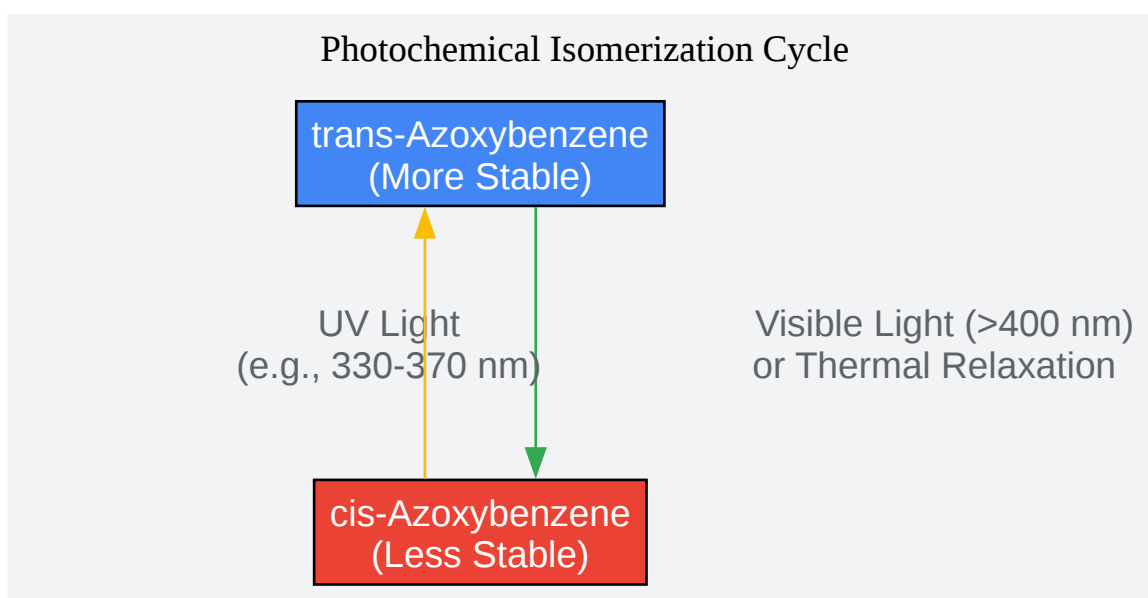
Photoinduced trans-cis Isomerization

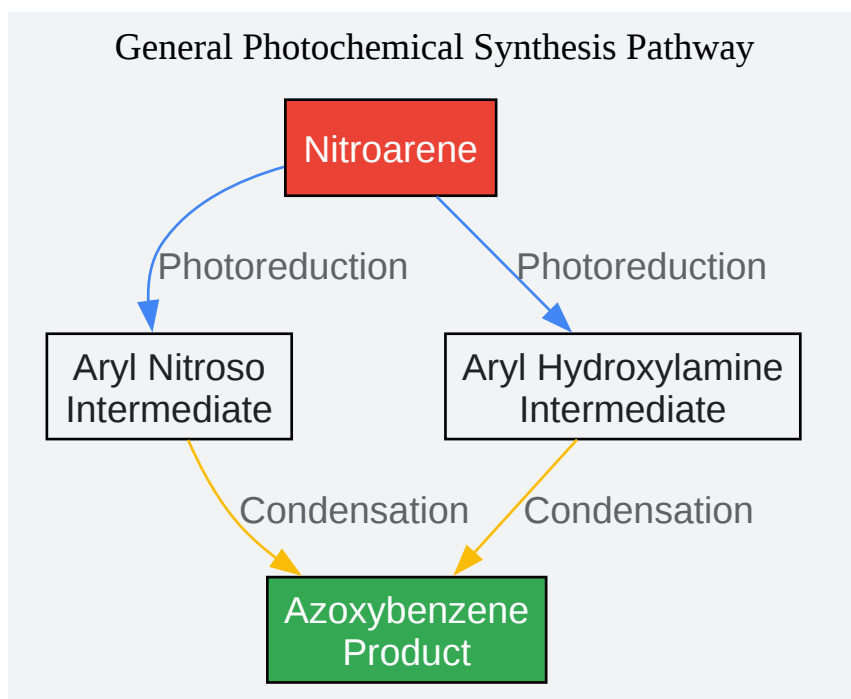
Like the more widely studied azobenzenes, **azoxybenzenes** undergo reversible isomerization around the central N=N bond upon irradiation.^{[3][4]} The trans isomer is generally the more thermodynamically stable form.

- **trans to cis Isomerization:** Irradiation with UV light (typically 330-370 nm) promotes the excitation of the trans isomer, leading to the formation of the cis isomer.^{[3][5]} This process proceeds until a photostationary state is reached, which is a dynamic equilibrium with a specific ratio of trans and cis isomers.^[4]
- **cis to trans Isomerization:** The less stable cis isomer can revert to the trans form through two pathways:
 - **Photochemical Back-Isomerization:** Irradiation with visible light (e.g., >400 nm) can drive the conversion from the cis back to the trans isomer.^{[5][6]}

- Thermal Relaxation: In the absence of light, the cis isomer will thermally relax back to the more stable trans isomer over time.[4][6] The rate of this relaxation is dependent on temperature and the solvent environment.

The absorption spectra of the trans and cis isomers are distinct, a property that allows for the spectroscopic monitoring of the isomerization process.[6] This photo-optic behavior is foundational to their use in applications like liquid crystals, where a small concentration of the cis isomer can significantly alter the material's phase transition temperature.[4][6]





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References

- 1. Sustainable and Environmentally Friendly Approach for the Synthesis of Azoxybenzenes from the Reductive Dimerization of Nitrosobenzenes and the Oxidation of Anilines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis of Azoxybenzenes by Reductive Dimerization of Nitrosobenzene [organic-chemistry.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. "Trans-Cis Isomerization Of An Azoxybenzene Liquid Crystal" by D. Aronzon, E. P. Levy et al. [works.swarthmore.edu]
- 5. tandfonline.com [tandfonline.com]

- 6. tandfonline.com [tandfonline.com]
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